

# Nitryl Fluoride: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Nitryl fluoride

Cat. No.: B3044571

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This guide provides an in-depth overview of **nitryl fluoride** ( $\text{FNO}_2$ ), a powerful fluorinating and nitrating agent. It covers its chemical identity, properties, synthesis protocols, reactivity, and safety considerations to support its application in research and development.

## Chemical Identifiers and Properties

**Nitryl fluoride** is a colorless gas with a pungent odor. It is a molecular species, not ionic, which is consistent with its low boiling point.<sup>[1]</sup>

## Chemical Identifiers

A comprehensive list of chemical identifiers for **nitryl fluoride** is provided in Table 1. These identifiers are crucial for database searches and regulatory compliance. The Chemical Abstracts Service (CAS) number, 10022-50-1, is the most common unique identifier.<sup>[2][3]</sup>

Table 1: Chemical Identifiers for **Nitryl Fluoride**

Identifier	Value
CAS Number	10022-50-1[2]
PubChem CID	66203[2]
EC Number	233-021-0[2]
UNII	DAT2I9R64A[2]
InChI	InChI=1S/FNO2/c1-2(3)4[2]
InChIKey	JVJQPDTXIALXOG-UHFFFAOYSA-N[2]
SMILES	--INVALID-LINK--[O-]F[2]

## Physicochemical Properties

The key physical and thermodynamic properties of **nitryl fluoride** are summarized in Table 2. This data is essential for designing experiments and understanding its behavior under various conditions.

Table 2: Physicochemical and Thermodynamic Properties of **Nitryl Fluoride**

Property	Value
Molecular Formula	$\text{FNO}_2$ <a href="#">[1]</a>
Molar Mass	$65.003 \text{ g}\cdot\text{mol}^{-1}$ <a href="#">[1]</a>
Melting Point	$-166 \text{ }^\circ\text{C}$ ( $-267 \text{ }^\circ\text{F}$ ; $107 \text{ K}$ ) <a href="#">[1]</a>
Boiling Point	$-72 \text{ }^\circ\text{C}$ ( $-98 \text{ }^\circ\text{F}$ ; $201 \text{ K}$ ) <a href="#">[1]</a>
Density (liquid at bp)	$1.796 \text{ g/cm}^3$ <a href="#">[4]</a>
Density (solid)	$1.924 \text{ g/cm}^3$ <a href="#">[4]</a>
Standard Heat of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	$-19 \pm 2 \text{ kcal/mol}$ <a href="#">[1]</a>
Entropy ( $S^\circ_{\text{gas}}$ , 1 bar)	$260.25 \text{ J K}^{-1} \text{ mol}^{-1}$ <a href="#">[5]</a>
Heat Capacity ( $C_p$ at 298.15 K)	$49.84 \text{ J K}^{-1} \text{ mol}^{-1}$ <a href="#">[5]</a>
N-F Bond Dissociation Energy	$46.0 \text{ kcal/mol}$ <a href="#">[1]</a>

## Spectroscopic Data

The vibrational spectrum of **nitryl fluoride** has been characterized by Infrared (IR) and Raman spectroscopy. The fundamental vibrational frequencies are crucial for its identification and for theoretical studies of its molecular structure. A summary of the observed frequencies is provided in Table 3.

Table 3: Vibrational Frequencies of **Nitryl Fluoride**

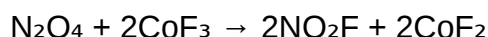
Wavenumber ( $\text{cm}^{-1}$ )	Assignment
1791	$\nu_4$ ( $B_1$ ) $\text{NO}_2$ asymmetric stretch
1309	$\nu_1$ ( $A_1$ ) $\text{NO}_2$ symmetric stretch
822	$\nu_2$ ( $A_1$ ) N-F stretch
570	$\nu_5$ ( $B_1$ ) $\text{NO}_2$ rock
562	$\nu_3$ ( $A_1$ ) ONO bend
460	$\nu_6$ ( $B_2$ ) Out-of-plane bend

## Synthesis and Experimental Protocols

**Nitryl fluoride** can be synthesized by several methods. The direct fluorination of nitrogen dioxide is highly exothermic and can lead to impure products.[1] A more controlled and reliable method involves the reaction of nitrogen dioxide with cobalt(III) fluoride.[6]

### Synthesis via Cobalt(III) Fluoride

This method provides a high yield of essentially pure **nitryl fluoride**. [6] The overall reaction is:

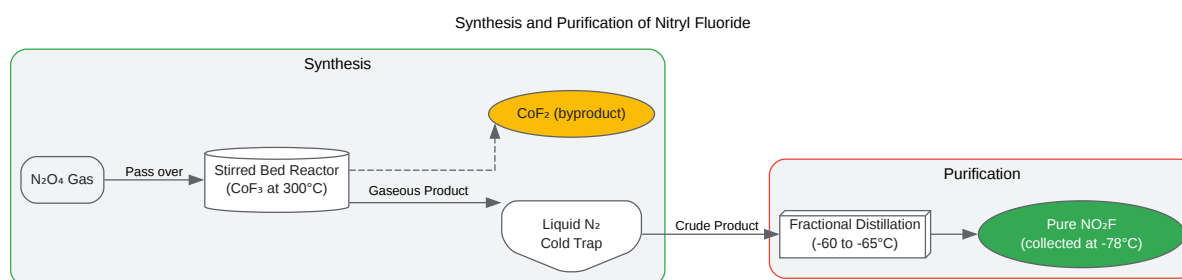


The cobalt(II) fluoride byproduct can be regenerated to cobalt(III) fluoride by treatment with fluorine gas.[6]

- **Apparatus Setup:** A stirred-bed reactor made of a material resistant to fluorine and **nitryl fluoride**, such as Monel, is required. The reactor should be equipped with a gas inlet, a gas outlet, and a mechanism for stirring the solid reactant. The outlet should be connected to a series of cold traps (cooled with liquid nitrogen) to collect the **nitryl fluoride** product.
- **Reactants:**
  - Cobalt(III) fluoride ( $\text{CoF}_3$ )
  - Nitrogen dioxide ( $\text{N}_2\text{O}_4$ )
- **Procedure:**
  - The reactor is charged with cobalt(III) fluoride.
  - The reactor is heated to 300 °C.
  - Nitrogen dioxide is passed over the stirred bed of cobalt(III) fluoride.
  - The gaseous product, **nitryl fluoride**, is collected in the liquid nitrogen-cooled traps.
- **Purification:**

- The crude product is purified by fractional distillation. The distillation can be performed from a copper flask held at -60 to -65 °C, with the purified **nitryl fluoride** collected in a receiver maintained at -78 °C.[6]
- Characterization:
  - The identity and purity of the product can be confirmed by elemental analysis and spectroscopic methods (IR and Raman).

The synthesis and purification workflow is illustrated in the following diagram:



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*Workflow for the synthesis and purification of **nitryl fluoride**.*

## Reactivity and Reaction Mechanisms

**Nitryl fluoride** is a strong oxidizing and fluorinating agent.[1] It is also a potent nitrating agent, capable of introducing a nitro group (-NO<sub>2</sub>) into organic compounds.[7]

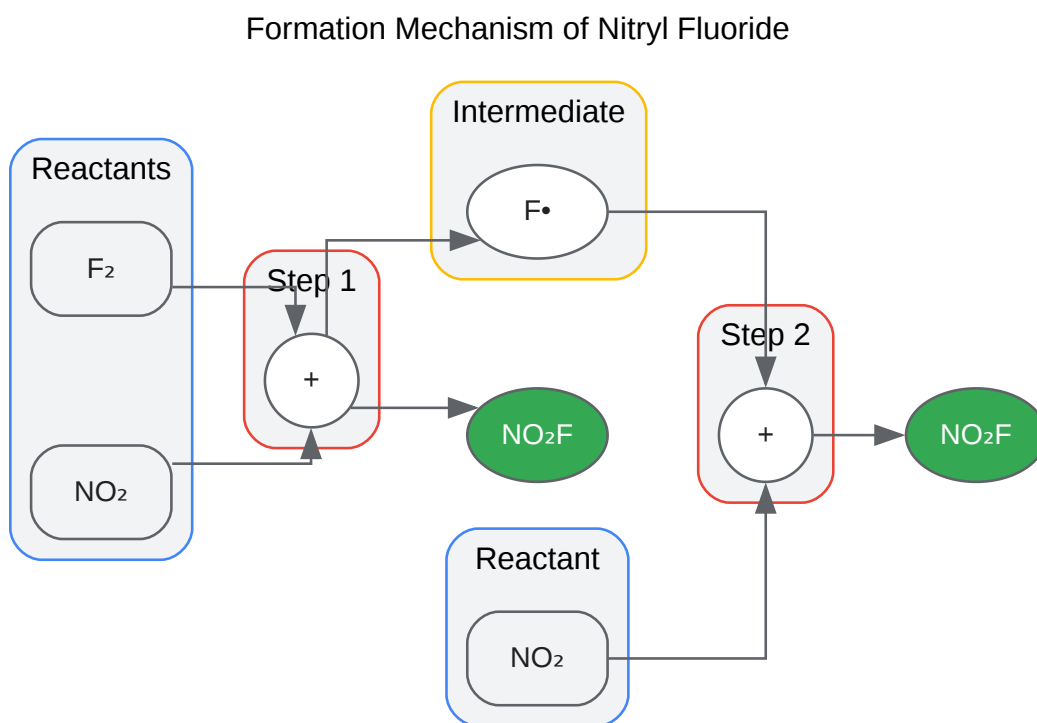
## Formation Mechanism

The formation of **nitryl fluoride** from nitrogen dioxide and fluorine gas is believed to proceed through a two-step radical mechanism.

- Step 1: Fluorine gas reacts with nitrogen dioxide to form **nitryl fluoride** and a fluorine radical.  $\text{NO}_2(\text{g}) + \text{F}_2(\text{g}) \rightarrow \text{NO}_2\text{F}(\text{g}) + \text{F}(\text{g})$
- Step 2: The fluorine radical reacts with another molecule of nitrogen dioxide to produce a second molecule of **nitryl fluoride**.  $\text{NO}_2(\text{g}) + \text{F}(\text{g}) \rightarrow \text{NO}_2\text{F}(\text{g})$

The overall reaction is:  $2\text{NO}_2(\text{g}) + \text{F}_2(\text{g}) \rightarrow 2\text{NO}_2\text{F}(\text{g})$

The mechanism is depicted in the following diagram:



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*Radical mechanism for the formation of **nitryl fluoride**.*

## Aromatic Nitration

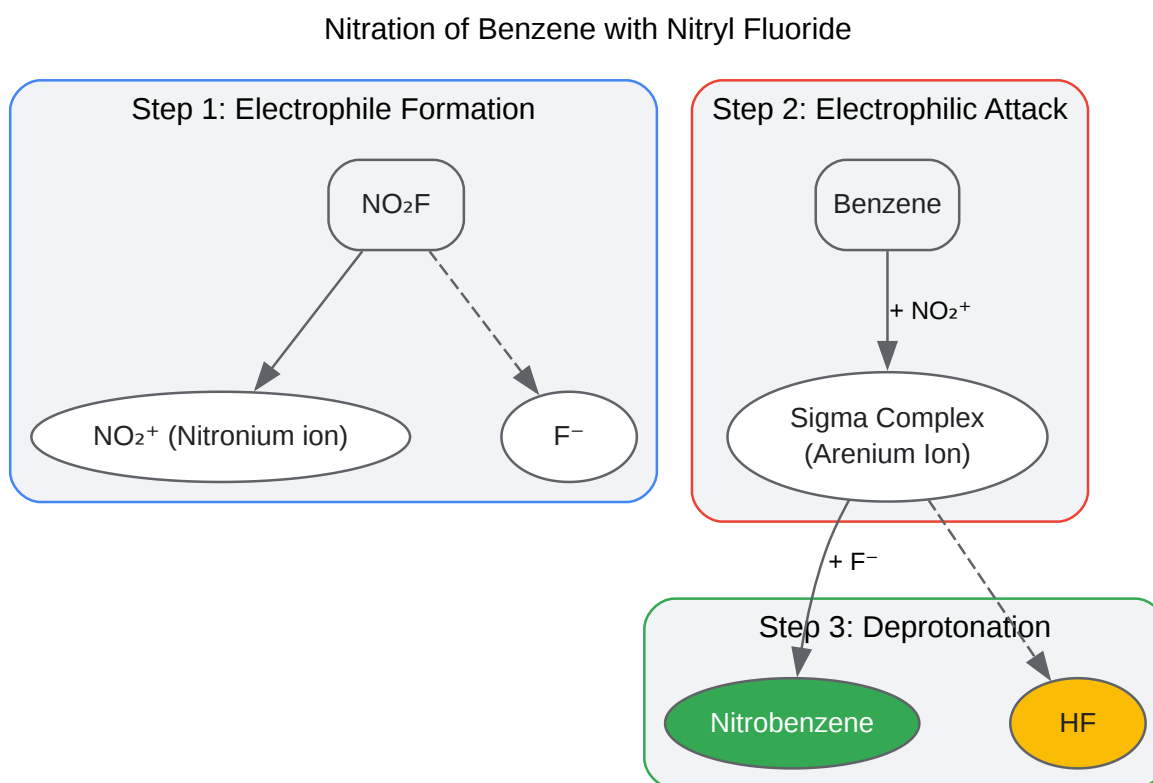
**Nitryl fluoride** is an effective reagent for the nitration of aromatic compounds, such as benzene, to produce nitroaromatics.[7] The reaction is believed to proceed via an electrophilic aromatic substitution mechanism, where the electrophile is the nitronium ion ( $\text{NO}_2^+$ ), formed by the heterolytic cleavage of the N-F bond.

The mechanism for the nitration of benzene with **nitryl fluoride** is as follows:

- Formation of the electrophile: **Nitryl fluoride** generates the nitronium ion.  $\text{NO}_2\text{F} \rightarrow \text{NO}_2^+ + \text{F}^-$

- Electrophilic attack: The nitronium ion attacks the electron-rich benzene ring, forming a resonance-stabilized carbocation known as a sigma complex or arenium ion.
- Deprotonation: A weak base, such as the fluoride ion, removes a proton from the sigma complex, restoring the aromaticity of the ring and forming the nitrobenzene product.

This electrophilic substitution mechanism is illustrated below:



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*Mechanism of electrophilic aromatic nitration of benzene.*

## Safety and Handling

**Nitryl fluoride** is a hazardous substance that must be handled with extreme caution in a well-ventilated area, preferably within a fume hood. It is a strong oxidizing agent and is highly reactive.

## Hazards

- **Toxicity:** It is toxic upon inhalation and is a severe irritant to the skin, eyes, and mucous membranes.[\[2\]](#)
- **Reactivity:** It hydrolyzes rapidly in water to produce nitric acid and hydrofluoric acid.[\[4\]](#) It can react explosively with reducing agents and ignites on contact with many metals and non-metals.[\[6\]](#)
- **Corrosivity:** Due to its reactivity and the formation of hydrofluoric acid upon contact with moisture, it is corrosive to many materials, including glass.[\[6\]](#)

## Personal Protective Equipment (PPE)

When handling **nitryl fluoride**, the following PPE is mandatory:

- **Eye Protection:** Chemical splash goggles and a face shield.[\[8\]](#)
- **Hand Protection:** Chemical-resistant gloves (e.g., neoprene or nitrile).
- **Body Protection:** A lab coat and, for larger quantities, a chemical-resistant apron or suit.
- **Respiratory Protection:** Use in a fume hood is essential. For emergencies, a self-contained breathing apparatus (SCBA) may be necessary.

## Handling and Storage

- **Handling:** Use non-sparking tools and ensure adequate ventilation. Avoid contact with skin, eyes, and clothing.[\[8\]](#)
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Store away from incompatible materials such as organic compounds, reducing agents, and moisture.[\[8\]](#)
- **Materials Compatibility:** Due to its high reactivity, especially its tendency to release hydrofluoric acid, glass apparatus should be avoided.[\[6\]](#) Materials such as Monel, copper, and stainless steel are more suitable for handling and storing **nitryl fluoride**. Polytetrafluoroethylene (PTFE) may also be a suitable material for seals and gaskets.



## First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disclaimer: This guide is intended for informational purposes only and does not constitute a substitute for professional safety training and a thorough review of the Safety Data Sheet (SDS) before handling **nitryl fluoride**. Always follow your institution's safety protocols.

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- To cite this document: BenchChem. [Nitryl Fluoride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3044571#nitryl-fluoride-cas-number-and-chemical-identifiers]

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